

N3-D-Lys(Fmoc)-OH structure and molecular weight

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Compound of Interest

Compound Name: N3-D-Lys(Fmoc)-OH

Cat. No.: B2866758

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An In-depth Technical Guide on N ϵ -azido-N α -Fmoc-D-lysine (**N3-D-Lys(Fmoc)-OH**)

This technical guide provides a comprehensive overview of N ϵ -azido-N α -(9-fluorenylmethoxycarbonyl)-D-lysine, a crucial building block in modern biochemical and pharmaceutical research. The document details its chemical structure, molecular properties, and its application in bioconjugation and peptide synthesis.

Core Compound Identification and Properties

N ϵ -azido-N α -Fmoc-D-lysine, systematically named (2R)-2-[[[(9H-fluoren-9-yl)methoxy]carbonylamino]-6-azidohexanoic acid, is a derivative of the amino acid D-lysine. The presence of the fluorenylmethoxycarbonyl (Fmoc) protecting group on the α -amino group makes it suitable for solid-phase peptide synthesis (SPPS), while the azido group on the ϵ -amino group of the side chain allows for bioorthogonal "click" chemistry reactions.

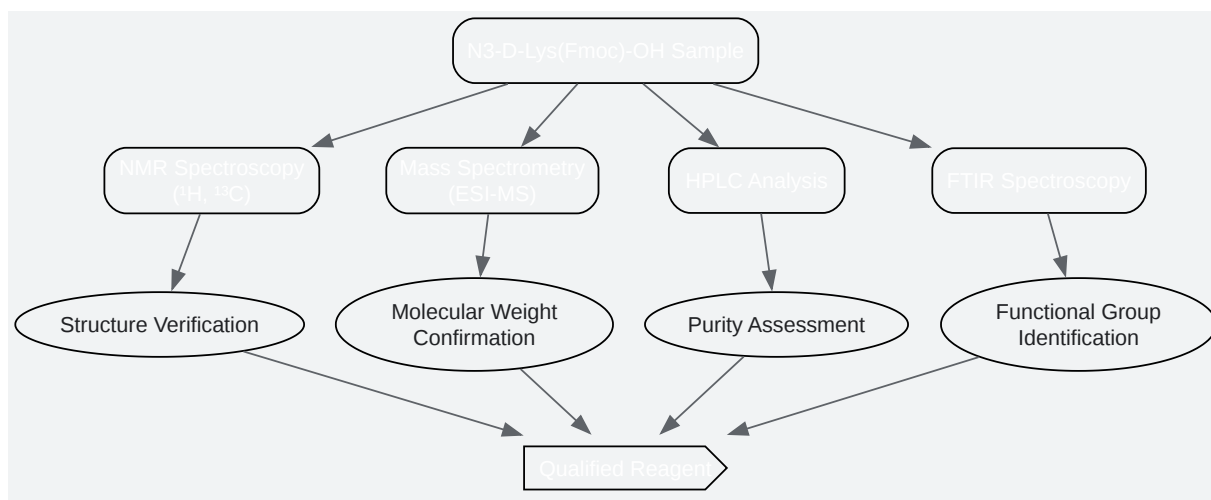
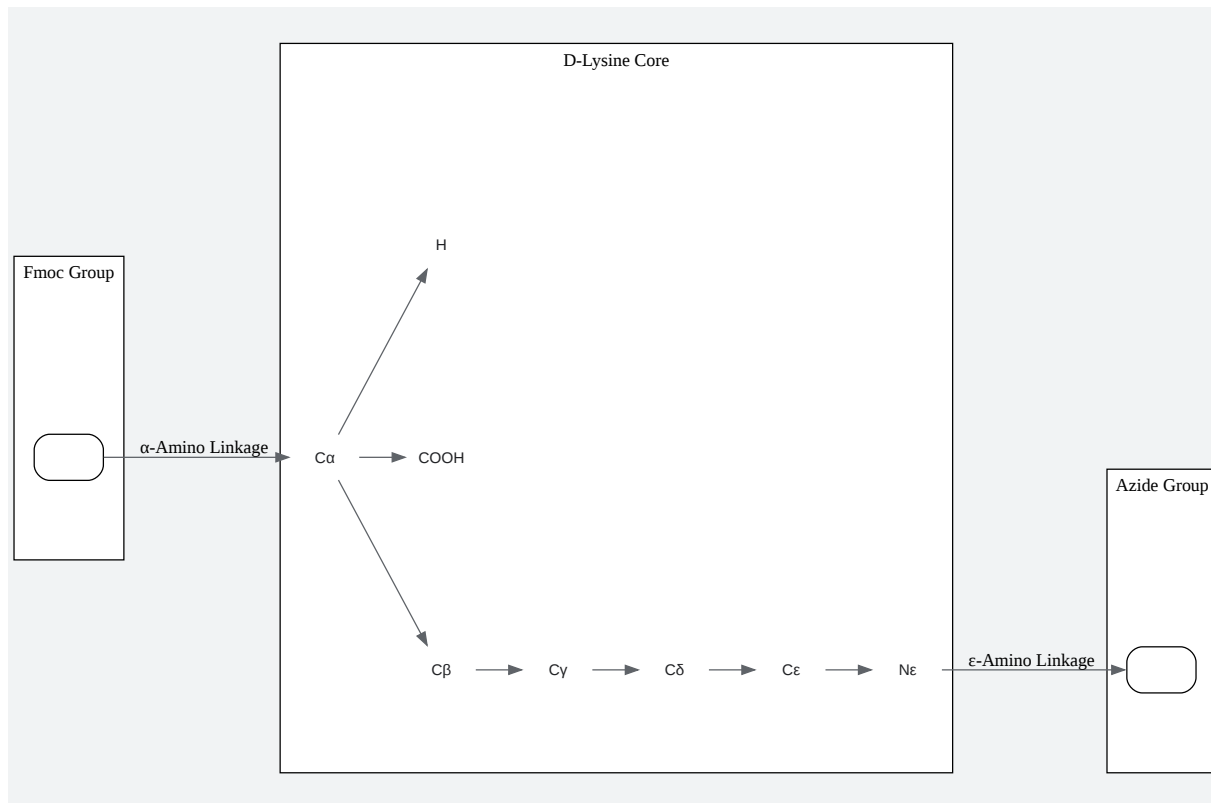
Quantitative Data Summary

The key quantitative data for **N3-D-Lys(Fmoc)-OH** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₂₁ H ₂₂ N ₄ O ₄	[1] [2] [3]
Molecular Weight	394.4 g/mol	[1]
CAS Number	1198791-53-5	[1]

Chemical Structure

The chemical structure of **N3-D-Lys(Fmoc)-OH** is characterized by a D-lysine core. The α -amino group is protected by a bulky Fmoc group, and the ϵ -amino group at the terminus of the side chain is functionalized with an azide group.



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